

# Spectroscopic Profile of Micromelin: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Dihydromicromelin B

Cat. No.: B12387023

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For professionals in research, science, and drug development, a comprehensive understanding of the spectroscopic characteristics of natural products is paramount for identification, characterization, and further investigation. While specific experimental spectroscopic data for Dihydromicromelin B is not readily available in peer-reviewed literature, this guide provides an in-depth analysis of its parent compound, micromelin. The structural similarity between these compounds makes the spectroscopic data of micromelin an invaluable reference for researchers studying **dihydromicromelin B** and related coumarins.

Micromelin, a furanocoumarin isolated from various *Micromelum* species, has been the subject of structural elucidation studies that provide a solid foundation for its spectroscopic identification. **Dihydromicromelin B** is the dihydro derivative of micromelin, meaning it shares the same core structure with the exception of a saturated furan ring. Understanding the spectroscopic signature of micromelin is therefore a critical first step for any investigation into its derivatives.

## Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for micromelin, compiled from structural elucidation studies.

### Table 1: $^1\text{H}$ NMR Spectroscopic Data of Micromelin ( $\text{CDCl}_3$ )

Proton	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	6.25	d	9.5
H-4	7.62	d	9.5
H-5	7.35	s	
H-8	6.85	s	
H-1'	4.90	d	5.8
H-2'	3.65	d	5.8
3'-CH <sub>3</sub>	1.45	s	
7-OCH <sub>3</sub>	3.95	s	

**Table 2: <sup>13</sup>C NMR Spectroscopic Data of Micromelin (CDCl<sub>3</sub>)**

Carbon	Chemical Shift ( $\delta$ , ppm)
C-2	161.2
C-3	113.1
C-4	143.5
C-4a	112.8
C-5	128.5
C-6	118.9
C-7	162.5
C-8	98.2
C-8a	156.4
C-1'	78.9
C-2'	61.2
C-3'	58.9
3'-CH <sub>3</sub>	25.7
7-OCH <sub>3</sub>	56.4

**Table 3: Mass Spectrometry and Infrared Spectroscopy Data of Micromelin**

Technique	Data
Mass Spectrometry (MS)	Molecular Ion [M] <sup>+</sup> : m/z 288
Infrared (IR) Spectroscopy (KBr, cm <sup>-1</sup> )	1720 (C=O, lactone), 1610, 1500 (C=C, aromatic), 1270, 1130 (C-O)

## Experimental Protocols

The spectroscopic data presented above are typically acquired through a series of standardized experimental procedures. The following outlines the general methodologies

employed in the isolation and characterization of coumarins like micromelin.

#### 1. Isolation and Purification:

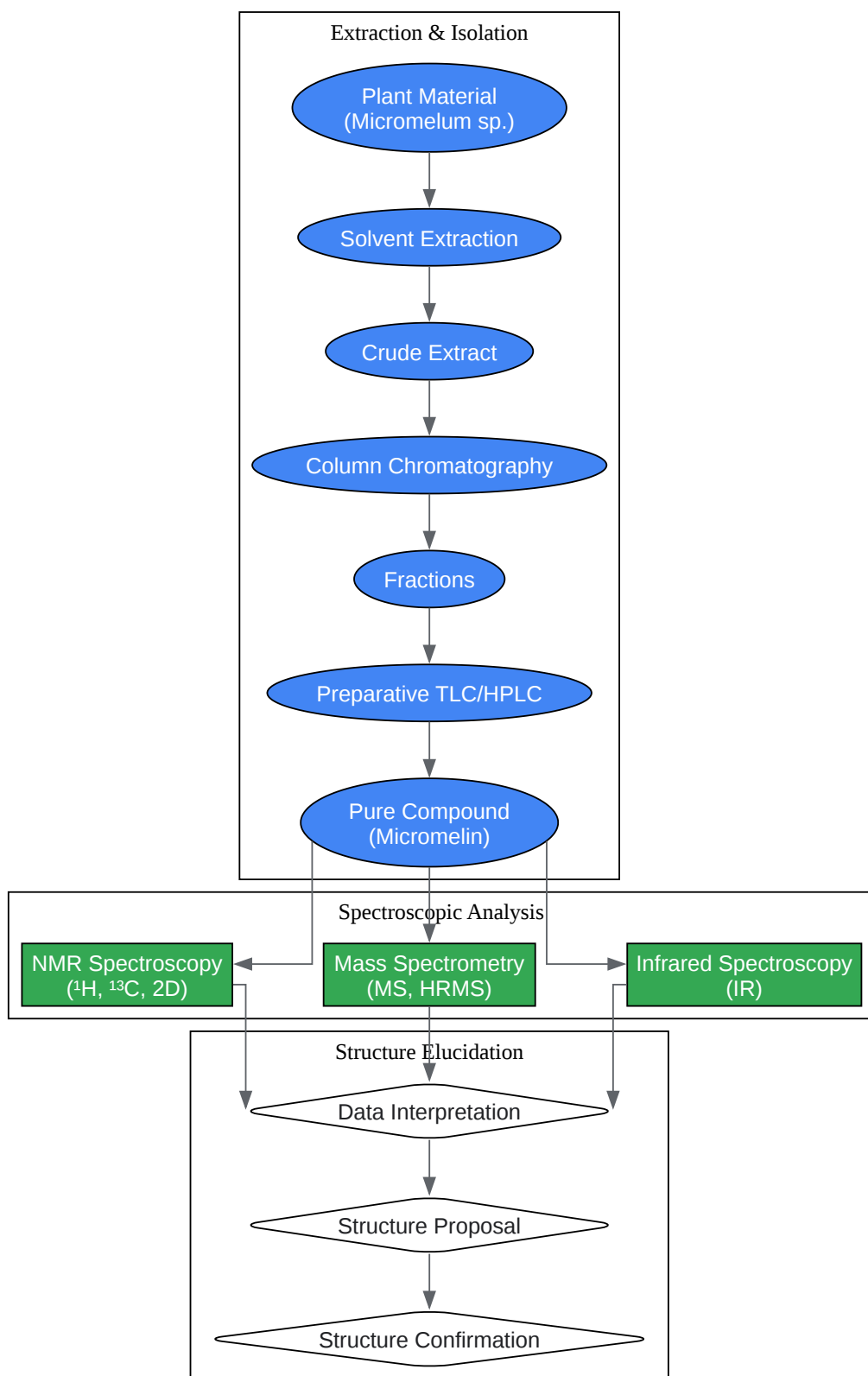
- **Plant Material Extraction:** The dried and powdered plant material (e.g., leaves, stems, or roots of *Micromelum* species) is typically extracted with a series of solvents of increasing polarity, such as hexane, chloroform, ethyl acetate, and methanol.
- **Chromatographic Separation:** The crude extracts are subjected to repeated column chromatography on silica gel or other stationary phases. Elution is performed with solvent gradients (e.g., hexane-ethyl acetate mixtures) to separate fractions containing compounds of interest.
- **Final Purification:** Individual compounds are further purified using techniques like preparative Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to yield pure micromelin.

#### 2. Spectroscopic Analysis:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz). Samples are dissolved in a deuterated solvent, typically chloroform- $d$  ( $\text{CDCl}_3$ ), with tetramethylsilane (TMS) used as an internal standard.
- **Mass Spectrometry (MS):** Mass spectra are obtained using techniques such as Electron Impact (EI) or Electrospray Ionization (ESI). High-resolution mass spectrometry (HRMS) is used to determine the exact molecular formula.
- **Infrared (IR) Spectroscopy:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. The sample is typically prepared as a potassium bromide (KBr) pellet.

## Workflow for Isolation and Structure Elucidation

The process of identifying and characterizing a natural product like micromelin follows a logical and systematic workflow. The following diagram, generated using Graphviz, illustrates these key steps.



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